

Leucanicipin: A Technical Guide to its Chemical Structure and Biological Properties

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Compound of Interest

Compound Name: *Leucanicipin*

Cat. No.: *B1246515*

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Abstract

Leucanicipin is a 16-membered macrolide antibiotic produced by the bacterium *Streptomyces halstedii*. First identified for its potent insecticidal activity against the common armyworm, *Mythimna separata* (formerly *Leucania separata*), subsequent studies have revealed its broader biological profile, including anthelmintic properties. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **Leucanicipin**, intended to serve as a resource for researchers in natural product chemistry, entomology, and parasitology.

Chemical Structure and Physicochemical Properties

Leucanicipin is a complex macrolide characterized by a 16-membered lactone ring glycosidically linked to a 2-O-methyl-L-rhamnosyl moiety.^[1] Its systematic IUPAC name is (3Z,5E,11E,13E)-16-[4-[4-[(2R,3R,4R,5R,6S)-4,5-dihydroxy-3-methoxy-6-methyloxan-2-yl]oxy-2-hydroxy-5-methyl-6-propan-2-yloxan-2-yl]-3-hydroxypentan-2-yl]-8-hydroxy-3,15-dimethoxy-5,7,9,11-tetramethyl-1-oxacyclohexadeca-3,5,11,13-tetraen-2-one.^[2]

The chemical structure of **Leucanicipin** is presented below:

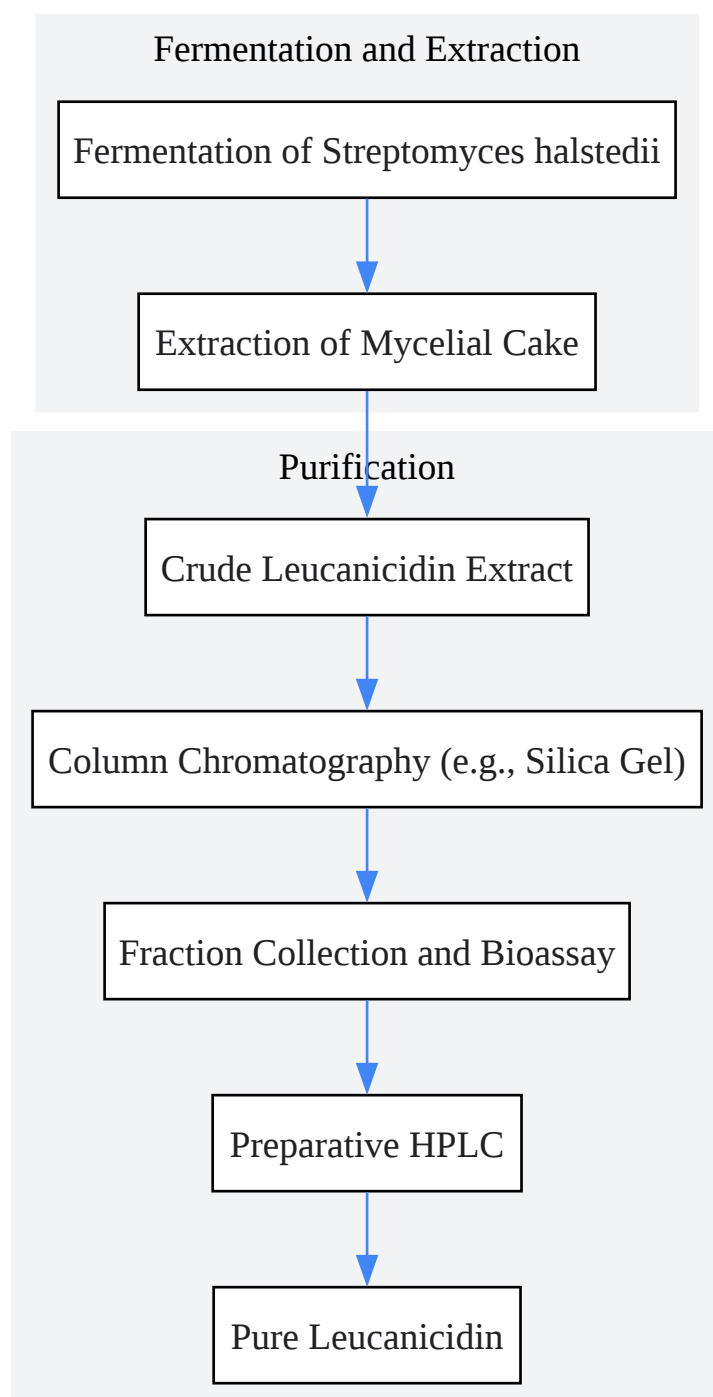
2-O-methyl-L-rhamnose

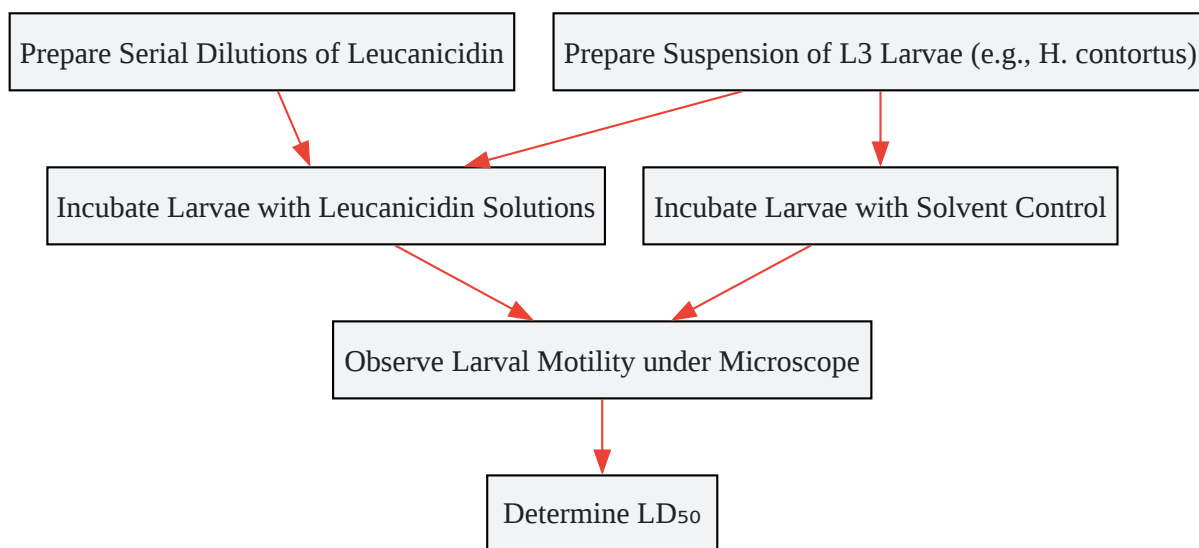
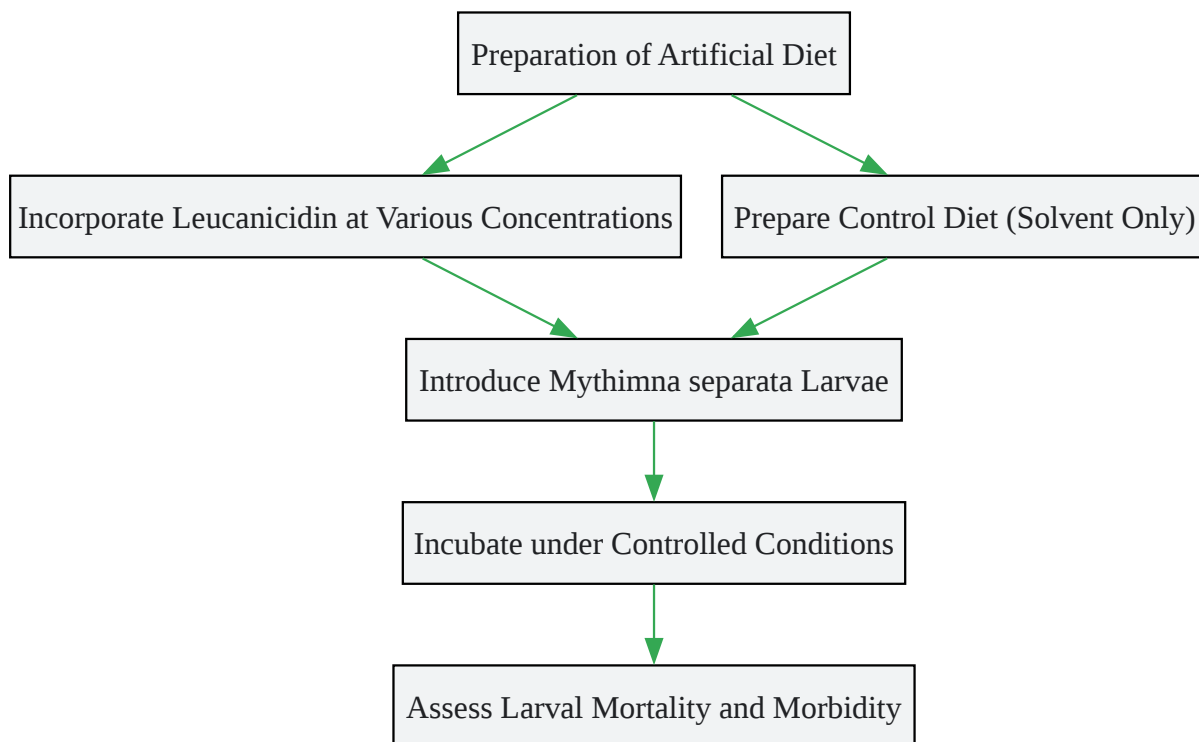
Glycosidic Linkage

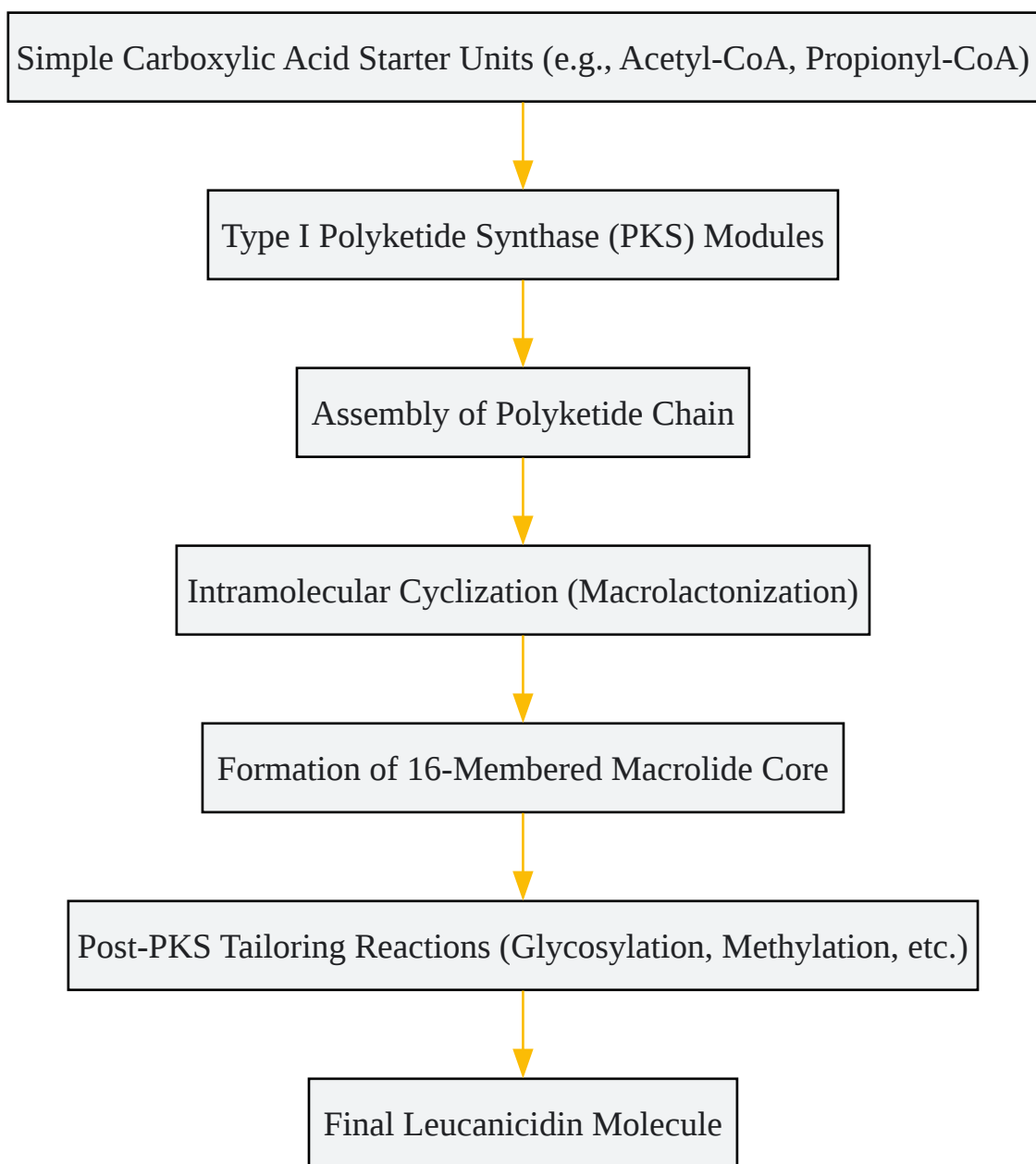
[[Chemical Structure of Leucanicidin](#)]

Aglycone Core

16-Membered Macrolide Ring







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References

- 1. Engineered biosynthesis of 16-membered macrolides that require methoxymalonyl-ACP precursors in *Streptomyces fradiae* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Leucanicidin | C₄₂H₇₀O₁₃ | CID 10462957 - PubChem [pubchem.ncbi.nlm.nih.gov]
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